

A Researcher's Guide to Validating mCherry Fusion Protein Function

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Compound of Interest

Compound Name: mCMY416

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For researchers in cellular and molecular biology, the use of fluorescent protein tags is a cornerstone of experimental design. Among these, mCherry, a monomeric red fluorescent protein, is a popular choice for its brightness and photostability. However, the fusion of mCherry to a protein of interest can potentially alter its function, localization, and interaction partners. Therefore, rigorous validation is crucial to ensure that the observed fluorescence accurately reflects the biology of the protein under investigation. This guide provides a comparative overview of mCherry's performance against other common fluorescent proteins and details key experimental protocols for functional validation.

Performance Comparison of Common Fluorescent Proteins

Choosing the right fluorescent protein is critical for the success of imaging experiments. The following table summarizes the key properties of mCherry in comparison to other widely used fluorescent proteins.

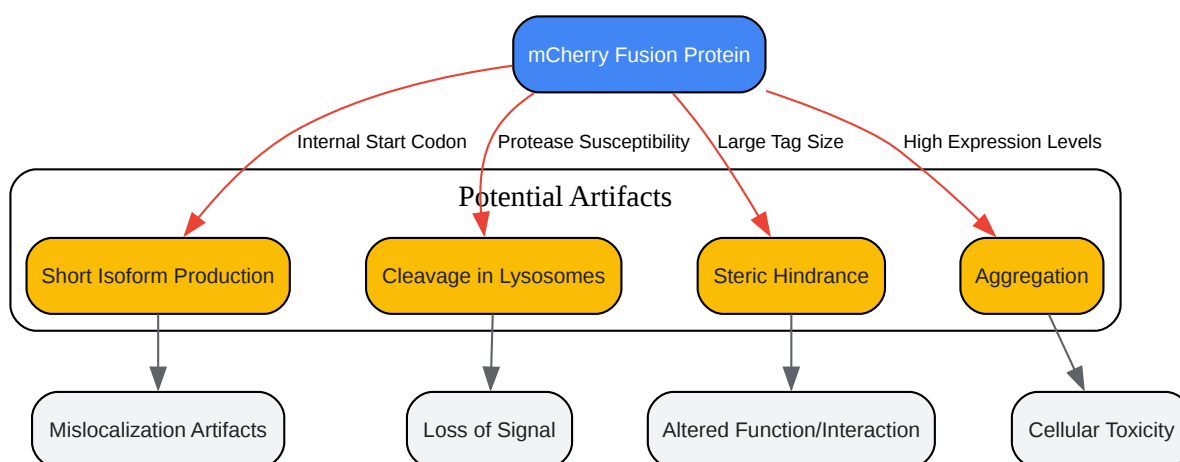
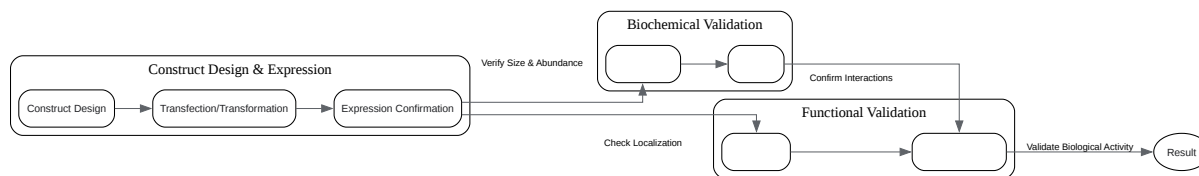
Property	mCherry	EGFP	mRFP1	TagRFP-T	mKate2	mRuby2
Relative Brightness	70	100	25	110	100	135
Photostability (bleaching half-time in seconds)	75	50	10	120	110	90
Quencher Resistance (pKa)	<4.5	5.9	4.5	N/A	5.4	4.9
Monomeric /Oligomeric	Monomeric	Monomeric	Oligomeric	Monomeric	Monomeric	Monomeric
Excitation Max (nm)	587	488	584	555	588	559
Emission Max (nm)	610	507	607	584	633	600

Note: Values are approximate and can vary depending on the experimental conditions and the fusion partner.

Key Experimental Validation Protocols

To ensure the biological relevance of data obtained from mCherry fusion proteins, a multi-pronged validation approach is recommended. This typically involves assessing the fusion protein's expression, localization, and function.

Experimental Workflow for Validating mCherry Fusion Protein Function



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